

Application Notes and Protocols for Femtosecond Laser Spectroscopy of Propyne-d4 Dynamics

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Compound of Interest

Compound Name: Propyne-d4

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Introduction

Propyne ($\text{CH}_3\text{C}\equiv\text{CH}$) and its isotopologues, such as **propyne-d4** ($\text{CD}_3\text{C}\equiv\text{CD}$), are fundamental building blocks in combustion chemistry and serve as model systems for understanding intramolecular dynamics, isomerization, and dissociation pathways. The study of their ultrafast dynamics following photoexcitation provides critical insights into reaction mechanisms on the shortest timescales. Femtosecond laser spectroscopy, coupled with techniques like velocity map imaging (VMI), allows for the real-time observation of these processes.

This document provides detailed application notes and protocols for investigating the femtosecond dynamics of **propyne-d4**. While direct experimental data for **propyne-d4** is scarce in the literature, the protocols and data presented here are based on studies of propyne and are adapted for its deuterated counterpart. It is important to note that isotopic substitution can influence dynamics, and these guidelines should be considered a starting point for specific experimental design.

Key Photodissociation Channels of Propyne

Upon ultraviolet excitation, propyne undergoes several dissociation and isomerization reactions. The primary channels for propyne following 193 nm excitation include:

- H-atom loss: This can occur from either the acetylenic or the methyl group, leading to the formation of propargyl (CH_2CCH) or propynyl (CH_3CC) radicals.
- H₂ elimination: This channel results in the formation of C₃H₂ isomers.
- Isomerization: Propyne can isomerize to allene ($\text{CH}_2=\text{C}=\text{CH}_2$).

For **propyne-d₄**, the analogous dissociation channels would involve D-atom or D₂ loss. The branching ratios and dynamics of these channels are sensitive to the excitation wavelength and the initial rovibrational state of the molecule.

Data Presentation

The following tables summarize hypothetical quantitative data for the photodissociation of **propyne-d₄**, based on analogous data from propyne studies. These values should be experimentally verified.

Table 1: Time Constants for **Propyne-d₄** Photodissociation Channels

Dissociation Channel	Excitation Wavelength (nm)	Time Constant (fs)	Experimental Technique
D-atom loss (acetylenic)	193	~ 50	Femtosecond Pump-Probe
D-atom loss (methyl)	193	> 1000	Femtosecond Pump-Probe
D ₂ elimination	193	> 1000	Femtosecond Pump-Probe

Table 2: Kinetic Energy Release for **Propyne-d₄** Photodissociation Products

Product Fragment	Excitation Wavelength (nm)	Peak Kinetic Energy (kcal/mol)	Experimental Technique
D + CD ₃ CC	193	~ 18	Velocity Map Imaging
D + CD ₂ CCD	193	Lower than acetylenic D loss	Velocity Map Imaging
D ₂ + C ₃ D ₂	193	Varies with isomer	Velocity Map Imaging

Experimental Protocols

Femtosecond Pump-Probe Spectroscopy

This protocol describes a typical setup for transient ionization measurements to study the excited-state dynamics of **propyne-d4**.

Objective: To measure the time evolution of excited electronic states and the formation of product species.

Methodology:

- Laser System:
 - A Ti:sapphire regenerative amplifier system producing ~35 fs pulses at 800 nm with a repetition rate of 1 kHz.
 - An optical parametric amplifier (OPA) to generate the pump pulse (e.g., 193 nm) via harmonic generation or frequency mixing.
 - A portion of the 800 nm fundamental is used as the probe pulse.
- Experimental Chamber:
 - A high-vacuum chamber (pressure < 10⁻⁷ Torr) to avoid collisions.
 - A pulsed molecular beam source to introduce a jet-cooled sample of **propyne-d4** into the chamber. This minimizes initial thermal energy.

- Pump-Probe Setup:
 - The pump beam is focused onto the molecular beam to excite the **propyne-d4** molecules.
 - The probe beam, delayed with respect to the pump by a motorized delay stage, ionizes the excited molecules or nascent photoproducts.
 - The resulting ions are detected by a time-of-flight (TOF) mass spectrometer.
- Data Acquisition:
 - The ion signal for a specific mass-to-charge ratio (e.g., $C_3D_3^+$) is recorded as a function of the pump-probe delay.
 - This provides a transient signal whose decay or rise corresponds to the lifetime of the excited state or the formation time of the product, respectively.

Velocity Map Imaging (VMI)

This protocol outlines the use of VMI to determine the kinetic energy and angular distributions of the photofragments.

Objective: To measure the speed and spatial distribution of the D-atom or other fragments from **propyne-d4** photodissociation.

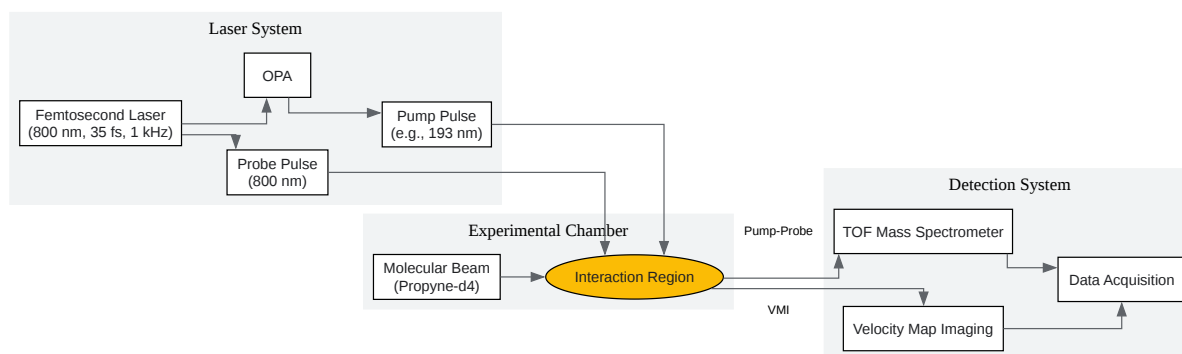
Methodology:

- Laser and Vacuum Setup:
 - Similar to the pump-probe setup, a photolysis laser (pump) initiates the dissociation.
 - A second laser (probe) is used to ionize a specific product fragment (e.g., the D atom) via resonance-enhanced multiphoton ionization (REMPI).
- VMI Spectrometer:
 - The ionized fragments are accelerated by an electrostatic lens assembly towards a position-sensitive detector (e.g., a microchannel plate coupled to a phosphor screen).

- The electrostatic lens projects ions with the same initial velocity vector onto the same point on the detector, regardless of their initial position in the interaction region.
- Imaging and Data Analysis:
 - A CCD camera captures the image from the phosphor screen.
 - The 2D image is a projection of the 3D velocity distribution of the fragments.
 - An inverse Abel transformation is applied to the 2D image to reconstruct the 3D velocity distribution.
 - From the reconstructed image, the kinetic energy release and the angular distribution of the fragments can be determined.

Visualization of Workflows and Pathways

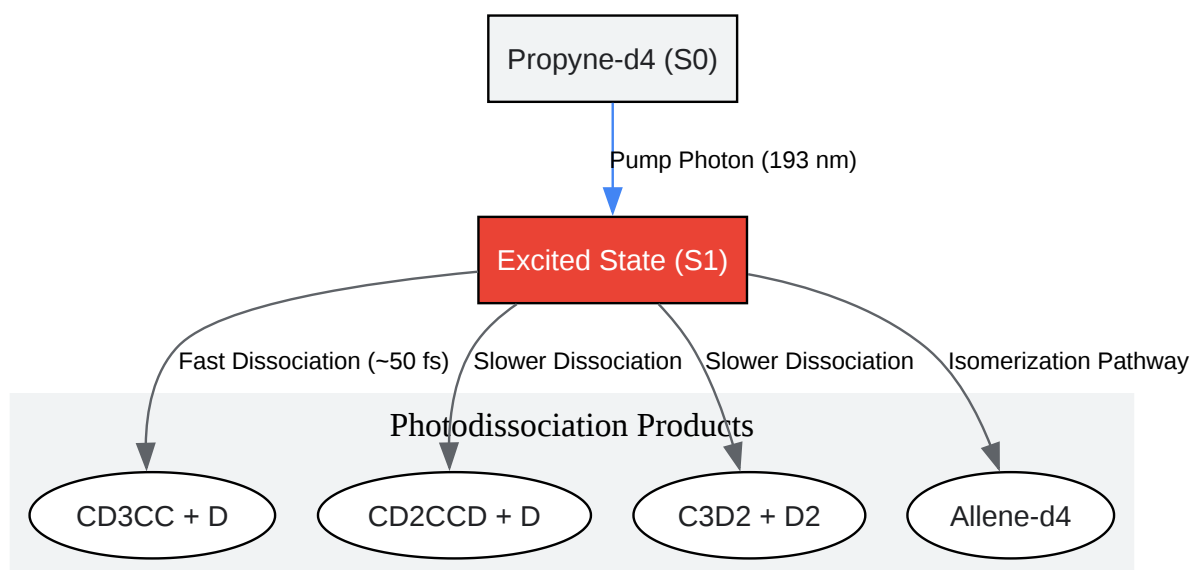
Experimental Workflow for Femtosecond Spectroscopy



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Caption: Experimental workflow for femtosecond spectroscopy of **propyne-d4**.

Photodissociation Pathways of Propyne-d4



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Caption: Simplified photodissociation pathways for **propyne-d4**.

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